

Personal protective equipment for handling Azido-PEG3-aminoacetic acid-NHS ester

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Compound of Interest

Compound Name: Azido-PEG3-aminoacetic acid-NHS ester

Cat. No.: B605829

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Essential Safety and Handling Guide for Azido-PEG3-aminoacetic acid-NHS ester

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Azido-PEG3-aminoacetic acid-NHS ester**. The following procedures are designed to ensure safe handling, use, and disposal of this compound.

Chemical Identifier:

Compound Name	Azido-PEG3-aminoacetic acid-NHS ester
Molecular Formula	C ₁₄ H ₂₃ N ₅ O ₇
CAS Number	2170240-91-0
Molecular Weight	373.37 g/mol

Hazard Identification and Precautionary Statements

While some safety data sheets (SDS) may classify this specific compound as not hazardous, related Azido-PEG-NHS ester compounds are associated with the following hazards. It is prudent to handle this chemical with the assumption that it may pose similar risks.

Potential Hazards:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Statements:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Use only outdoors or in a well-ventilated area.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure. The following table outlines the recommended PPE for handling **Azido-PEG3-aminoacetic acid-NHS ester**.

Body Part	Recommended Protection	Rationale
Hands	Nitrile gloves. Consider double gloving.	Protects against skin contact and irritation. Double gloving provides an extra layer of protection, especially during

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